

Proper Disposal Procedures for 1,6-Dinitropyrene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,6-Dinitropyrene

Cat. No.: B1200346

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IMMEDIATE SAFETY AND HANDLING: **1,6-Dinitropyrene** is a potent mutagen and is reasonably anticipated to be a human carcinogen.[1][2] It is harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[3][4] When heated to decomposition, it emits toxic fumes of nitrogen oxides.[1][2] Handle this compound with extreme caution, using appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles. All handling should be performed in a designated area, preferably within a chemical fume hood to avoid inhalation of dust.[1][4]

Quantitative Data Summary

The following table summarizes key quantitative and physical property data for **1,6-Dinitropyrene** and a standard solution containing it. This information is critical for assessing risk and ensuring proper handling and storage.

Property	Value	Source
Chemical Identity		
Molecular Formula	C ₁₆ H ₈ N ₂ O ₄	[1]
Molecular Weight	292.24 g/mol	[1]
CAS Number	42397-64-8	[5]
Physical Properties		
Appearance	Yellow crystalline solid	[1]
Solubility	Insoluble in water; moderately soluble in toluene	[1]
Hazards & Classification		
Health Hazard	Suspected of causing cancer (Carc. 2), Harmful if swallowed (Acute Tox. 4)	[3]
Environmental Hazard	Very toxic to aquatic life with long-lasting effects	[4]
Standard Solution Properties (in Nitromethane)		
Boiling Point/Range	101 °C (213.8 °F)	[3]
Flash Point	36 °C (96.8 °F)	[3]
Ignition Temperature	415 °C (779 °F)	[3]
Density	1.127 g/cm ³ at 20 °C (68 °F)	[3]

Disposal Protocol for 1,6-Dinitropyrene Waste

Disposal of **1,6-Dinitropyrene** must adhere strictly to local, state, and federal regulations for hazardous waste.[6] Under no circumstances should this chemical or its waste be disposed of in regular trash or down the drain.[7][8][9] The primary method of disposal is through your

institution's Environmental Health and Safety (EH&S) department or a certified hazardous waste disposal contractor.[6][9]

Step 1: Waste Collection and Segregation

- Solid Waste:
 - Collect pure **1,6-Dinitropyrene** powder, contaminated lab materials (e.g., weigh boats, pipette tips, gloves), and spill cleanup materials in a dedicated, leak-proof hazardous waste container that can be securely sealed.[9]
 - Avoid generating dust during collection.[1][4]
- Liquid Waste:
 - Collect solutions containing **1,6-Dinitropyrene** in a separate, sealed, and clearly labeled hazardous liquid waste container (e.g., a glass or compatible plastic carboy).
 - Do not mix with other incompatible waste streams. Aromatic nitro compounds can be strong oxidizing agents.[2] Segregate this waste from flammable, corrosive, and reactive materials.[6][7]
 - Do not fill liquid waste containers to more than 80% capacity to allow for expansion.[7][10]

Step 2: Labeling and Storage

- Labeling:
 - Clearly label the hazardous waste container with the words "Hazardous Waste".[6]
 - Identify the full chemical name: "**1,6-Dinitropyrene**". Do not use abbreviations or chemical formulas.[6][7]
 - For mixtures, list all chemical constituents and their approximate concentrations.[6][7][9]
 - Include the appropriate hazard pictograms (e.g., Health Hazard, Environment).[6]

- Add the date of waste generation and the name of the principal investigator or lab group.
[6]
- Storage:
 - Store the sealed waste container in a designated Satellite Accumulation Area (SAA) or your laboratory's approved hazardous waste storage area.[9]
 - Ensure the storage area is secure, well-ventilated, and away from incompatible materials.
[1] Secondary containment should be used for liquid waste storage.[9]

Step 3: Arranging for Disposal

- Contact EH&S:
 - Contact your institution's Environmental Health and Safety (EH&S) department or a certified hazardous waste disposal contractor to schedule a pickup.[6][9]
 - Follow their specific procedures for waste pickup requests, documentation, and transportation.

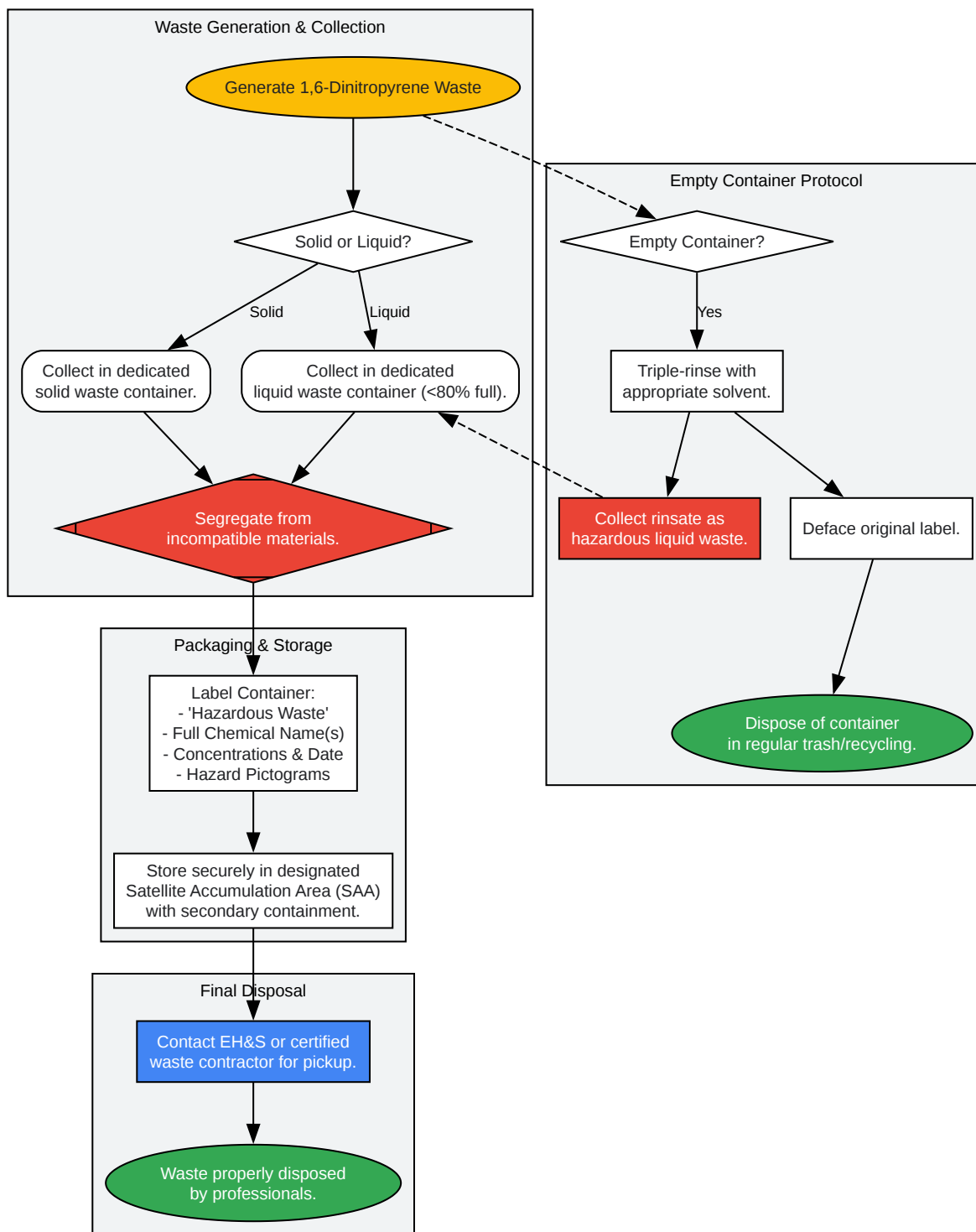
Step 4: Empty Container Disposal

- Decontamination:
 - Empty containers that held **1,6-Dinitropyrene** must be decontaminated before disposal.
 - Triple-rinse the container with a suitable solvent (e.g., toluene, in which it is moderately soluble) that is compatible with the container material.[9][11][12]
- Rinsate Collection:
 - Collect all three rinsate portions as hazardous liquid waste and manage it according to the procedures outlined above.[9][11]
- Final Disposal:
 - After triple-rinsing, deface or completely remove the original label from the container.[12]

- The clean, defaced container may then be disposed of in the regular trash or recycling, as per your institution's policy.[\[9\]](#)[\[12\]](#)

Disposal Workflow Diagram

The following diagram outlines the decision-making process and procedural flow for the proper disposal of **1,6-Dinitropyrene** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **1,6-Dinitropyrene** waste.

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- To cite this document: BenchChem. [Proper Disposal Procedures for 1,6-Dinitropyrene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200346#1-6-dinitropyrene-proper-disposal-procedures]

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